

A Technical Guide to Pramipexole-d7 Dihydrochloride

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Compound of Interest

Compound Name: Pramipexole-d7-1 dihydrochloride

Cat. No.: B15619267

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Abstract

Pramipexole-d7 dihydrochloride is the deuterium-labeled analogue of Pramipexole dihydrochloride, a potent non-ergot dopamine agonist. Its primary application is as a high-fidelity internal standard for the quantitative analysis of Pramipexole in biological matrices using mass spectrometry. This guide provides a comprehensive overview of its chemical properties, the mechanism of action of its non-labeled counterpart, and detailed protocols for its application in bioanalytical assays, tailored for researchers and professionals in drug development.

Introduction

Pramipexole is a well-established therapeutic agent for managing the signs and symptoms of idiopathic Parkinson's disease and for the treatment of moderate-to-severe primary Restless Legs Syndrome (RLS).[1][2] It functions by selectively stimulating dopamine receptors in the brain.[3] Pramipexole-d7 dihydrochloride is a stable, isotopically labeled version of Pramipexole dihydrochloride where seven hydrogen atoms on the propyl group have been replaced with deuterium.[4] This substitution results in a molecule that is chemically identical to Pramipexole but has a higher molecular weight. This key difference makes it an ideal internal standard for sensitive and accurate quantification in pharmacokinetic, bioequivalence, and metabolic

studies, particularly those employing Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[5]

Chemical and Physical Properties

Pramipexole-d7 dihydrochloride shares its core chemical structure and reactivity with the unlabeled compound but is distinguished by its increased mass.

Caption: Chemical structure of Pramipexole-d7 Dihydrochloride.

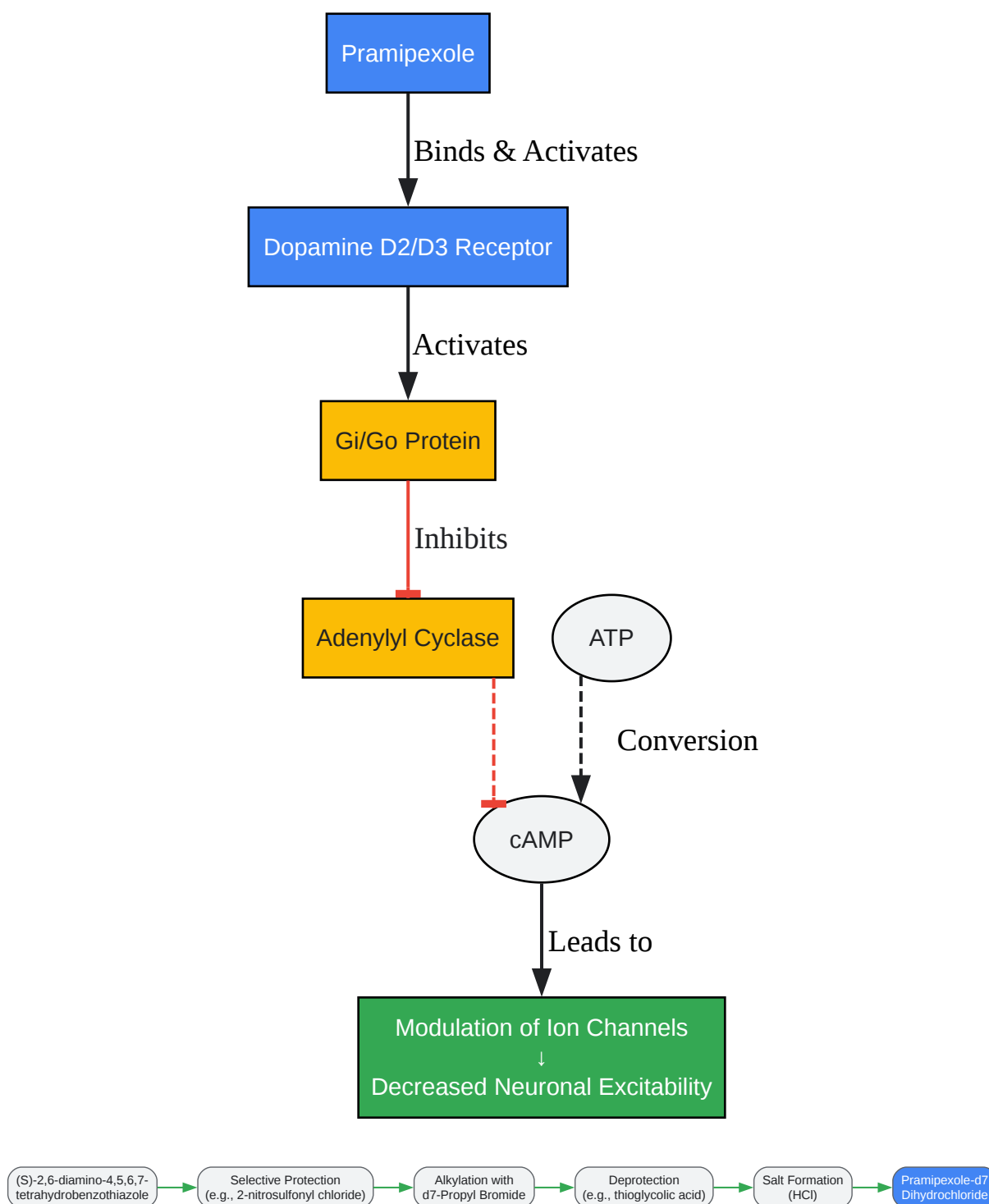
Table 1: Physicochemical Properties of Pramipexole-d7 Dihydrochloride

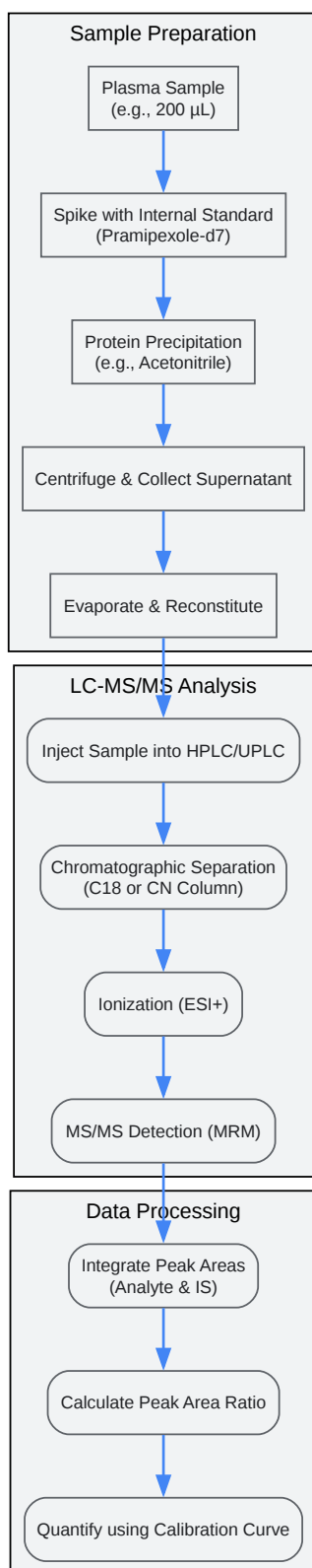
Property	Value	Reference(s)
Chemical Name	(6S)-6-(Propyl-d7-amino)-4,5,6,7-tetrahydro-1,3-benzothiazole-2,6-diamine dihydrochloride	[4]
Molecular Formula	C ₁₀ H ₁₂ D ₇ N ₃ S · 2HCl	
Molecular Weight	~291.30 g/mol	
CAS Number	2702798-58-9	[4]
Appearance	White to off-white crystalline powder	[6][7]
Solubility	Freely soluble in water and methanol; soluble in DMSO	[7][8]

Mechanism of Action (Pramipexole)

The therapeutic effects of Pramipexole are derived from its activity as a dopamine agonist with high selectivity and full intrinsic activity at the D2 subfamily of dopamine receptors, which includes the D2, D3, and D4 receptor subtypes.[3] It possesses a particularly high affinity for the D3 receptor.[9] The precise mechanism for treating Parkinson's disease is not fully known but is believed to involve the stimulation of dopamine receptors in the striatum, compensating for the reduced dopamine levels characteristic of the disease.[1][10]

Activation of these G-protein coupled receptors (GPCRs) by Pramipexole initiates a signaling cascade that inhibits the enzyme adenylyl cyclase. This leads to a reduction in intracellular cyclic AMP (cAMP) levels, which in turn modulates downstream ion channel activity and reduces neuronal excitability, helping to restore balance in motor control pathways.





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